basic stability and storage of 4-Fluorophenyl chlorothionoformate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-Fluorophenyl chlorothionoformate*
CAS No.:	*42908-73-6*
Cat. No.:	*B1335736*

Get Quote

An In-depth Technical Guide to the Basic Stability and Storage of **4-Fluorophenyl chlorothionoformate**

This guide provides a comprehensive overview of the essential stability characteristics and storage protocols for **4-Fluorophenyl chlorothionoformate** (CAS No: 42908-73-6). Designed for researchers, chemists, and drug development professionals, this document synthesizes critical safety data, chemical reactivity principles, and field-proven best practices to ensure the compound's integrity and promote safe laboratory operations.

Introduction: Understanding 4-Fluorophenyl chlorothionoformate

4-Fluorophenyl chlorothionoformate is a specialized reagent utilized in organic synthesis. Its structure, featuring a fluorinated aromatic ring and a reactive chlorothionoformate group, makes it a valuable building block, particularly for the synthesis of thiocarbonate esters and other organosulfur compounds.[1][2] The presence of the fluorine atom can be strategically used to modulate the biological activity and stability of target molecules in pharmaceutical and

© 2026 BenchChem. All rights reserved.

agrochemical research.[1][2] However, the very features that make this compound synthetically useful also dictate its inherent reactivity and specific stability requirements. This guide elucidates the causality behind the necessary handling and storage protocols.

Section 1: Core Chemical Profile

A foundational understanding of the compound's physical and chemical properties is paramount to predicting its behavior and implementing appropriate safety measures.

Key Identifiers and Properties

The fundamental properties of **4-Fluorophenyl chlorothionoformate** are summarized below. This data provides the basis for its hazard assessment and the design of appropriate storage facilities.

Property	Value	Source(s)
CAS Number	42908-73-6	[3]
Molecular Formula	C_7H_4ClFOS	[1]
Molecular Weight	190.62 g/mol	
Appearance	Light yellow to orange clear liquid	[1]
Boiling Point	82 °C @ 7 mmHg	
Flash Point	84 °C	
Specific Gravity	1.37 (20/20)	
Purity	Typically >96-98% (GC)	[4]

Structural Features and Reactivity Implications

The molecule's structure is key to its reactivity. The electron-withdrawing nature of the fluorine atom and the chlorine atom, coupled with the electrophilic carbon of the thiocarbonyl group (C=S), renders the compound highly susceptible to nucleophilic attack.

Caption: Figure 1. Chemical Structure of **4-Fluorophenyl chlorothionoformate**.

© 2026 BenchChem. All rights reserved.

Section 2: Chemical Stability and Degradation

The primary factor compromising the stability of **4-Fluorophenyl chlorothionoformate** is its sensitivity to moisture. Other factors such as temperature and incompatible materials also play a critical role.

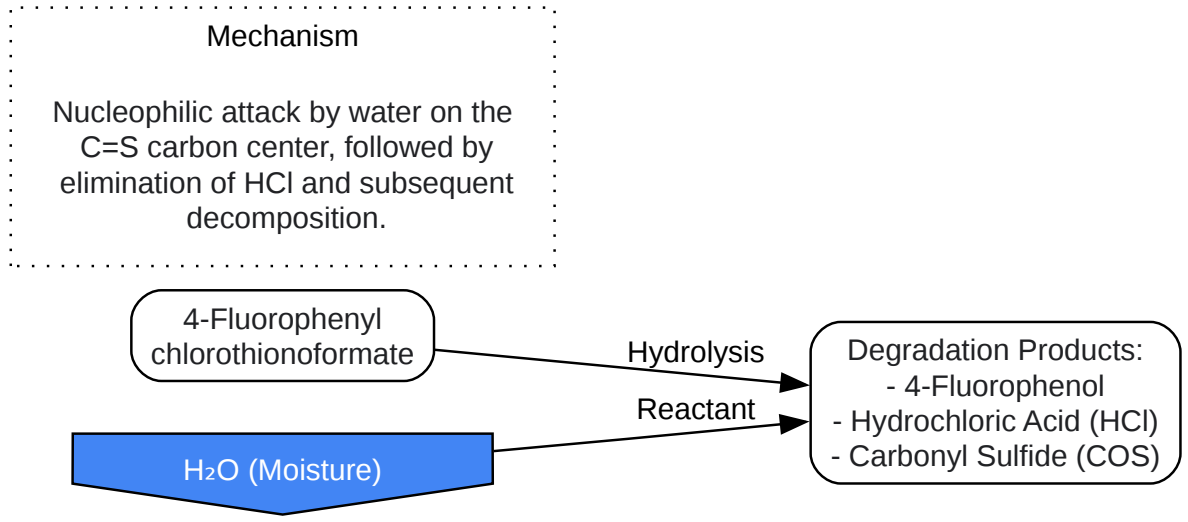
Moisture Sensitivity and Hydrolysis

This compound is classified as moisture-sensitive. It readily undergoes hydrolysis in the presence of water, leading to its decomposition.[1] The reaction proceeds via nucleophilic acyl substitution, where water acts as the nucleophile attacking the electrophilic thiocarbonyl carbon. This process is autocatalytic, as the generation of hydrochloric acid (HCl) can accelerate the degradation of the remaining material.

The consequence of hydrolysis is not only the loss of the reagent but also the creation of corrosive and potentially hazardous byproducts.[1] This reactivity underscores the absolute necessity of storing the compound under strictly anhydrous conditions.

© 2026 BenchChem. All rights reserved.

Figure 2. Hydrolytic Degradation Pathway.



© 2026 BenchChem. All rights reserved.

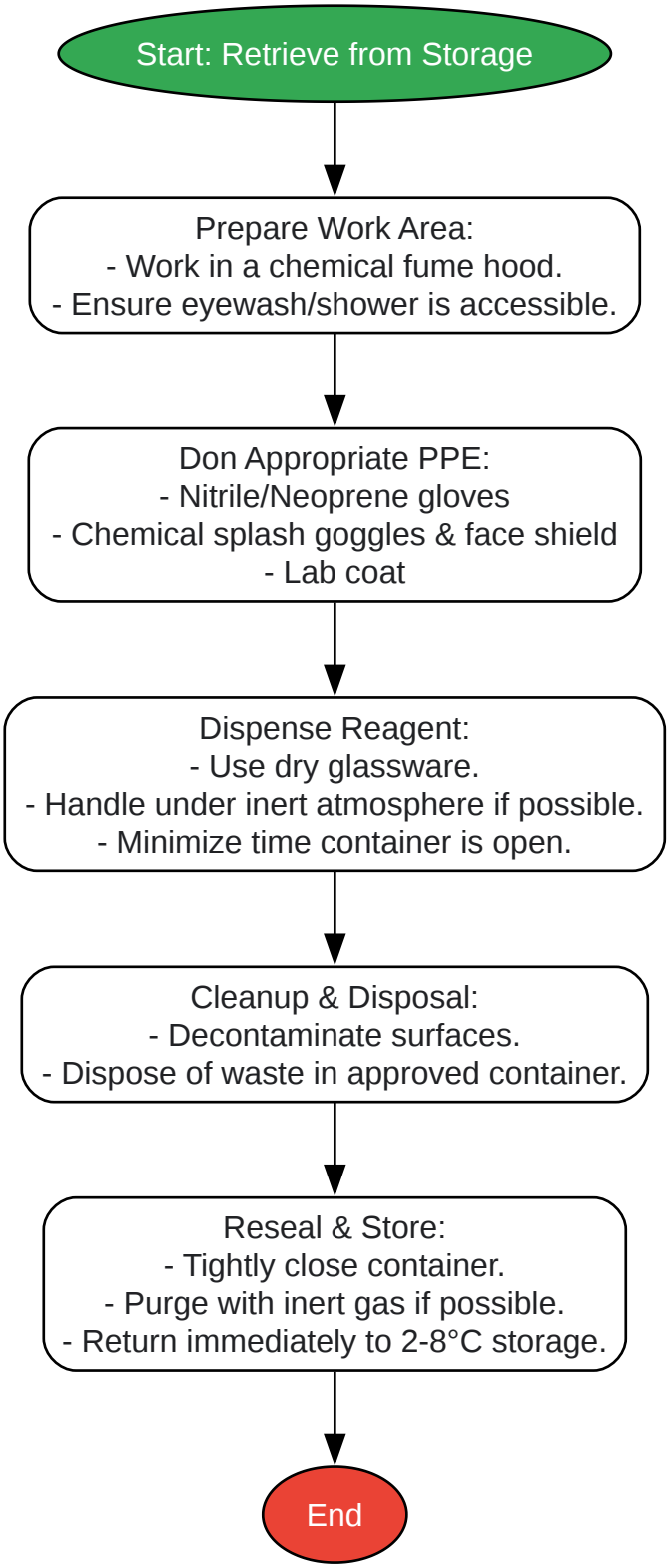


Figure 3. Safe Handling Workflow.

Click to download full resolution via product page

Caption: Figure 3. Safe Handling Workflow for **4-Fluorophenyl chlorothionoformate**.

© 2026 BenchChem. All rights reserved.

Conclusion

The stability of **4-Fluorophenyl chlorothionoformate** is fundamentally governed by its high reactivity towards nucleophiles, most notably water. Its preservation is contingent upon a multi-faceted strategy centered on strict moisture exclusion, temperature control, and isolation from incompatible substances. By understanding the chemical principles outlined in this guide—specifically the susceptibility to hydrolysis—and implementing the recommended storage and handling protocols, researchers can ensure the reagent's efficacy for its synthetic applications and maintain a safe laboratory environment.

References

- Moltus Research Laboratories Pvt. Ltd. Fluorophenyl Chlorothionoformate - Get Details Now!. [Link]
- CP Lab Safety. **4-Fluorophenyl Chlorothionoformate**, min 96% (GC), 1 gram. [Link]
- Kevill, D. N., & D'Souza, M. J. (2011). Understanding Solvent Effects in the Solvolyses of **4-Fluorophenyl Chlorothionoformate**. PMC - NIH. [Link]
- Kevill, D. N., & D'Souza, M. J. (2011).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. CAS 42908-73-6: 4-fluorophenyl chlorothionoformate [cymitquimica.com]
- 2. Understanding Solvent Effects in the Solvolyses of 4-Fluorophenyl Chlorothionoformate - PMC [pmc.ncbi.nlm.nih.gov]
- 3. tcichemicals.com [tcichemicals.com]
- 4. calpaclab.com [calpaclab.com]

- To cite this document: BenchChem. [basic stability and storage of 4-Fluorophenyl chlorothionoformate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1335736/docs#basic-stability-and-storage-of-4-fluorophenyl-chlorothionoformate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check